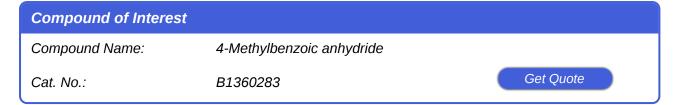


A Technical Guide to 4-Methylbenzoic Anhydride: Molecular Structure and Weight

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This technical guide provides a comprehensive overview of the molecular structure and weight of **4-methylbenzoic anhydride**, a compound of interest to researchers, scientists, and professionals in drug development. This document outlines its key physicochemical properties and details the experimental methodologies used for their determination.

Core Physicochemical Data

The quantitative data for **4-methylbenzoic anhydride** are summarized in the table below for ease of reference and comparison.



Parameter	Value	Citations
Molecular Formula	C16H14O3	[1][2][3]
Molecular Weight	254.2806 g/mol	[1]
254.28 g/mol	[2]	
254.29 g/mol	[4]	_
254.285 g/mol		_
IUPAC Name	(4-methylbenzoyl) 4- methylbenzoate	[3]
Synonyms	p-Toluic anhydride, 4- Methylbenzene-1-carboxylic anhydride, Bis(4- methylbenzoic)anhydride	
CAS Number	13222-85-0	[1][3]

Molecular Structure

The molecular structure of **4-methylbenzoic anhydride** consists of two p-toluoyl groups linked by an oxygen atom. Each p-toluoyl group comprises a benzene ring substituted with a methyl group and a carbonyl group.

Molecular structure of 4-Methylbenzoic anhydride.

Experimental Protocols for Structural Elucidation and Molecular Weight Determination

The determination of the molecular structure and weight of an organic compound such as **4-methylbenzoic anhydride** is typically achieved through a combination of spectroscopic techniques.[5][6]

Mass Spectrometry for Molecular Weight and Formula

Mass spectrometry is a primary technique for determining the molecular mass of a compound. [5][7]



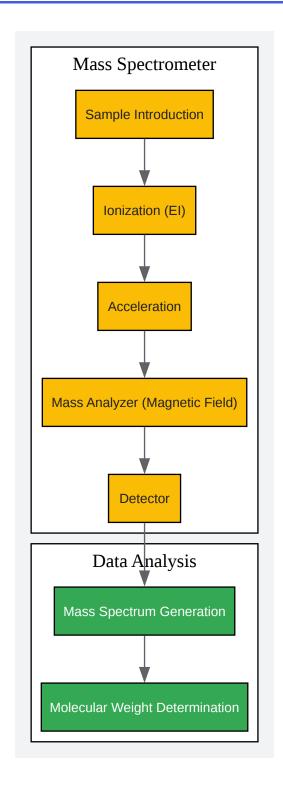




Methodology:

- Ionization: A sample of **4-methylbenzoic anhydride** is introduced into the mass spectrometer, where it is vaporized and ionized, typically using a high-energy beam of electrons (Electron Ionization, El).[8] This process removes an electron from the molecule to form a positively charged molecular ion (M⁺).[7][8]
- Acceleration: The newly formed ions are accelerated by an electric field.
- Deflection: The accelerated ions then pass through a magnetic field, which deflects them based on their mass-to-charge ratio (m/z).[8]
- Detection: A detector measures the abundance of ions at each m/z value. The peak with the highest m/z ratio generally corresponds to the molecular ion, providing the molecular weight of the compound.[5] High-resolution mass spectrometry can provide a highly accurate molecular weight, which can be used to determine the molecular formula.





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Workflow for mass spectrometry.

Spectroscopic Methods for Structural Determination







While mass spectrometry provides the molecular formula, techniques like Infrared (IR) and Nuclear Magnetic Resonance (NMR) spectroscopy are used to determine the connectivity of the atoms.[5][9]

Infrared (IR) Spectroscopy: This technique is used to identify the functional groups present in a molecule.[5]

Methodology:

- A sample of **4-methylbenzoic anhydride** is irradiated with infrared light.
- Bonds within the molecule absorb IR radiation at specific frequencies, causing them to vibrate.
- The absorption pattern is plotted as a spectrum, with characteristic peaks indicating the presence of specific functional groups, such as C=O (carbonyl) and C-O (ether) bonds, which are key features of an anhydride.

Nuclear Magnetic Resonance (NMR) Spectroscopy: NMR provides detailed information about the carbon-hydrogen framework of a molecule.[5][9]

Methodology:

- The sample is dissolved in a suitable deuterated solvent and placed in a strong magnetic field.
- The sample is then irradiated with radio waves, which excites the atomic nuclei (typically ¹H and ¹³C).
- As the nuclei relax, they emit signals that are detected and plotted in an NMR spectrum.
- The chemical shift, integration, and splitting pattern of the signals in a ¹H NMR spectrum, along with the chemical shifts in a ¹³C NMR spectrum, allow for the precise determination of the connectivity of atoms in the **4-methylbenzoic anhydride** molecule.



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